An In-Depth Technical Guide to 4-Bromo-1,2-dimethyl-1H-indole

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Compound of Interest

Compound Name:	*4-Bromo-1,2-dimethyl-1H-indole*
CAS No.:	*1367936-66-0*
Cat. No.:	*B1380708*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Bromo-1,2-dimethyl-1H-indole**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. As a substituted indole, this molecule holds potential as a key building block for the development of novel therapeutic agents. This document will delve into its chemical properties, a proposed synthetic route with mechanistic insights, predicted spectroscopic data for its characterization, potential applications in drug discovery, and essential safety information.

Core Identification and Chemical Properties

4-Bromo-1,2-dimethyl-1H-indole is a derivative of indole, a bicyclic aromatic heterocycle that forms the core of many biologically active natural products and synthetic drugs. The presence of a bromine atom at the 4-position and methyl groups at the 1- and 2-positions significantly influences its electronic properties, lipophilicity, and steric profile, making it a valuable scaffold for chemical exploration.

Chemical Identifiers:

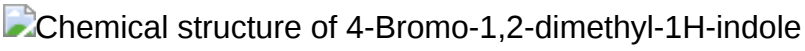
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- Chemical Name: **4-Bromo-1,2-dimethyl-1H-indole**
- CAS Number: 1367936-66-0[1]
- Molecular Formula: $C_{10}H_{10}BrN$[1]
- Molecular Weight: 224.10 g/mol [1]

Physicochemical Properties:

Property	Value	Source
Appearance	Predicted: Off-white to light brown solid	General knowledge of similar compounds
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Predicted: Soluble in common organic solvents such as dichloromethane, ethyl acetate, and dimethylformamide.	General knowledge of similar compounds

Chemical Structure:

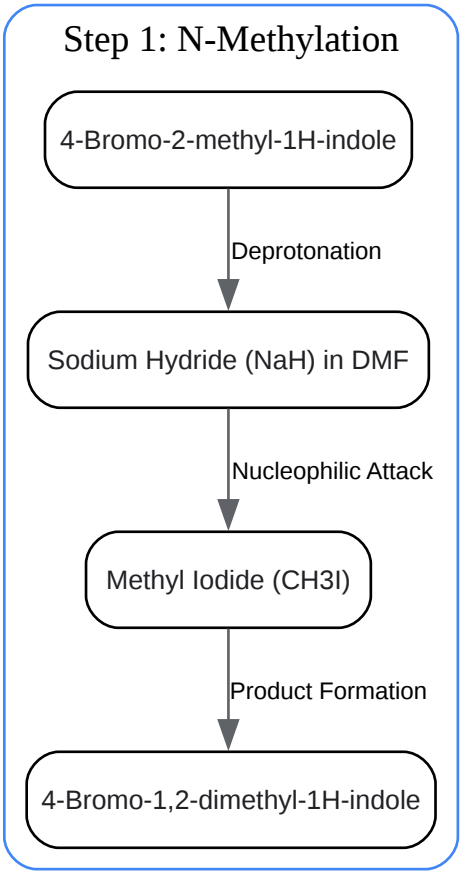

Chemical structure of 4-Bromo-1,2-dimethyl-1H-indole

Synthesis and Mechanistic Rationale

While a specific published protocol for the synthesis of **4-Bromo-1,2-dimethyl-1H-indole** is not readily available in the searched literature, a logical and efficient synthetic route can be proposed based on well-established indole chemistry. The following two-step procedure starts from the commercially available 4-bromo-2-methyl-1H-indole.

Proposed Synthetic Pathway:

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Caption: Proposed synthesis workflow for **4-Bromo-1,2-dimethyl-1H-indole**.

Step-by-Step Experimental Protocol (Proposed):

- Deprotonation of the Indole Nitrogen:
  - To a solution of 4-bromo-2-methyl-1H-indole (1 equivalent) in anhydrous dimethylformamide (DMF) under an inert atmosphere (e.g., nitrogen or argon), slowly add sodium hydride (NaH, 1.1 equivalents) at 0 °C.
  - Rationale: Sodium hydride is a strong, non-nucleophilic base that efficiently deprotonates the acidic N-H of the indole ring to form the corresponding sodium salt. DMF is a suitable polar aprotic solvent that dissolves the reactants and facilitates the reaction. An inert atmosphere is crucial as NaH reacts violently with water.

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- N-Methylation:
  - After stirring the mixture at 0 °C for 30 minutes, add methyl iodide (CH_3I, 1.2 equivalents) dropwise.
  - Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
  - Rationale: The resulting indole anion is a potent nucleophile that readily attacks the electrophilic methyl carbon of methyl iodide in an S_n2 reaction, leading to the formation of the N-methylated product.
- Work-up and Purification:
  - Upon completion, quench the reaction by the slow addition of water.
  - Extract the aqueous layer with ethyl acetate.
  - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel to yield **4-Bromo-1,2-dimethyl-1H-indole**.
  - Rationale: The aqueous work-up removes any remaining inorganic salts and DMF. Extraction with an organic solvent isolates the product. Purification by column chromatography separates the desired product from any unreacted starting material or byproducts.

Spectroscopic Characterization (Predicted)

The following spectroscopic data are predicted based on the structure of **4-Bromo-1,2-dimethyl-1H-indole** and known spectral data of similar bromo- and methyl-substituted indoles.

^1H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Three signals are expected in the aromatic region (approximately δ 6.8-7.5 ppm). The protons at positions 5, 6, and 7 will exhibit characteristic splitting patterns

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(doublets and a triplet or doublet of doublets) due to coupling with their neighbors.

- N-Methyl Protons: A singlet at approximately δ 3.6-3.8 ppm, integrating to 3 protons.
- C2-Methyl Protons: A singlet at approximately δ 2.3-2.5 ppm, integrating to 3 protons.

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Aromatic and Heterocyclic Carbons: Eight signals are expected in the region of δ 100-140 ppm.
- N-Methyl Carbon: A signal around δ 30-35 ppm.
- C2-Methyl Carbon: A signal around δ 12-15 ppm.

MS (Mass Spectrometry):

- The mass spectrum is expected to show a molecular ion peak (M^+) at m/z 223 and a prominent peak at m/z 225 of nearly equal intensity, which is the characteristic isotopic pattern for a compound containing one bromine atom.

IR (Infrared) Spectroscopy:

- C-H stretching (aromatic): ~3050-3150 cm^{-1}
- C-H stretching (aliphatic): ~2850-3000 cm^{-1}
- C=C stretching (aromatic): ~1450-1600 cm^{-1}
- C-N stretching: ~1300-1350 cm^{-1}

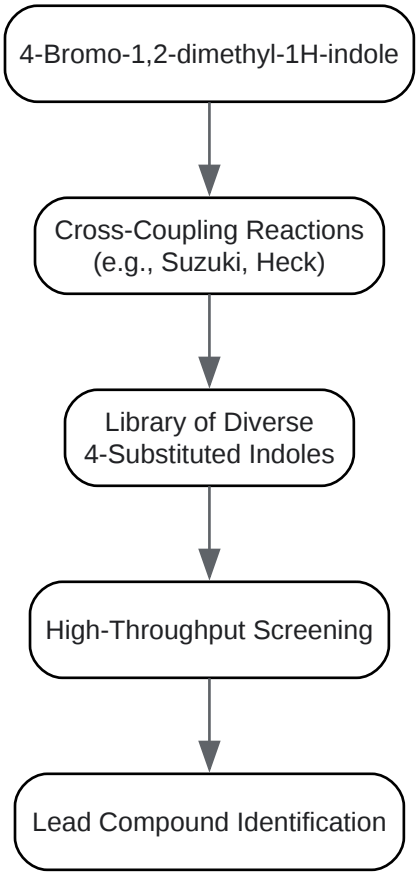
Applications in Research and Drug Development

The indole nucleus is a privileged scaffold in medicinal chemistry, with numerous indole-containing compounds approved as drugs for a wide range of diseases.[2][3][4][5] The introduction of substituents, such as bromine and methyl groups, allows for the fine-tuning of a molecule's biological activity and pharmacokinetic properties.

Role as a Synthetic Intermediate:

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4-Bromo-1,2-dimethyl-1H-indole is a valuable intermediate for the synthesis of more complex molecules. The bromine atom can be readily transformed into other functional groups via cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of diverse substituents at the 4-position. This makes it an excellent starting material for generating libraries of compounds for high-throughput screening in drug discovery programs.



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Caption: Role of **4-Bromo-1,2-dimethyl-1H-indole** in a drug discovery workflow.

Potential Therapeutic Applications:

While specific biological activities for **4-Bromo-1,2-dimethyl-1H-indole** have not been extensively reported, derivatives of bromoindoles have shown a wide range of pharmacological effects, including:

- Anticancer Activity: Many substituted indoles exhibit potent anticancer properties by targeting various cellular pathways.[3]

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- Antimicrobial Activity: The indole scaffold is present in many natural and synthetic antimicrobial agents.
- Neurological Activity: As analogs of tryptophan and serotonin, indole derivatives often interact with targets in the central nervous system.

Researchers can utilize **4-Bromo-1,2-dimethyl-1H-indole** to synthesize novel compounds and evaluate their potential as therapeutic agents in these and other disease areas.

Safety and Handling

As with any chemical, **4-Bromo-1,2-dimethyl-1H-indole** should be handled with appropriate care in a laboratory setting. While a specific Material Safety Data Sheet (MSDS) is not available, the following general precautions should be taken based on the safety profiles of related bromoindoles and alkylating agents.

General Hazards (based on related compounds):

- May be harmful if swallowed, inhaled, or absorbed through the skin.[6][7]
- May cause irritation to the skin, eyes, and respiratory tract.[6][7]

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Handling: Avoid direct contact with the skin and eyes. Avoid inhalation of dust or vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.

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- In case of eye contact: Rinse cautiously with water for several minutes.
- If inhaled: Move to fresh air.
- If swallowed: Rinse mouth and seek medical attention.

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